

3-Keto Cholesterol-d7: A Technical Guide for Researchers

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Compound of Interest

Compound Name: 3-Keto Cholesterol-d7

Cat. No.: B1151660

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the chemical properties, experimental applications, and metabolic significance of **3-Keto Cholesterol-d7**. This deuterated analog of 3-Keto Cholesterol serves as a valuable internal standard for mass spectrometry-based quantification of endogenous 3-Keto Cholesterol and related metabolites. Its use is critical in studies aiming to elucidate the intricate roles of cholesterol metabolites in various physiological and pathological processes.

Core Chemical Properties

3-Keto Cholesterol-d7 is a synthetic, stable isotope-labeled derivative of 3-Keto Cholesterol. The deuterium labels are strategically placed on the terminal methyl groups of the cholesterol side chain, providing a distinct mass shift for accurate quantification.

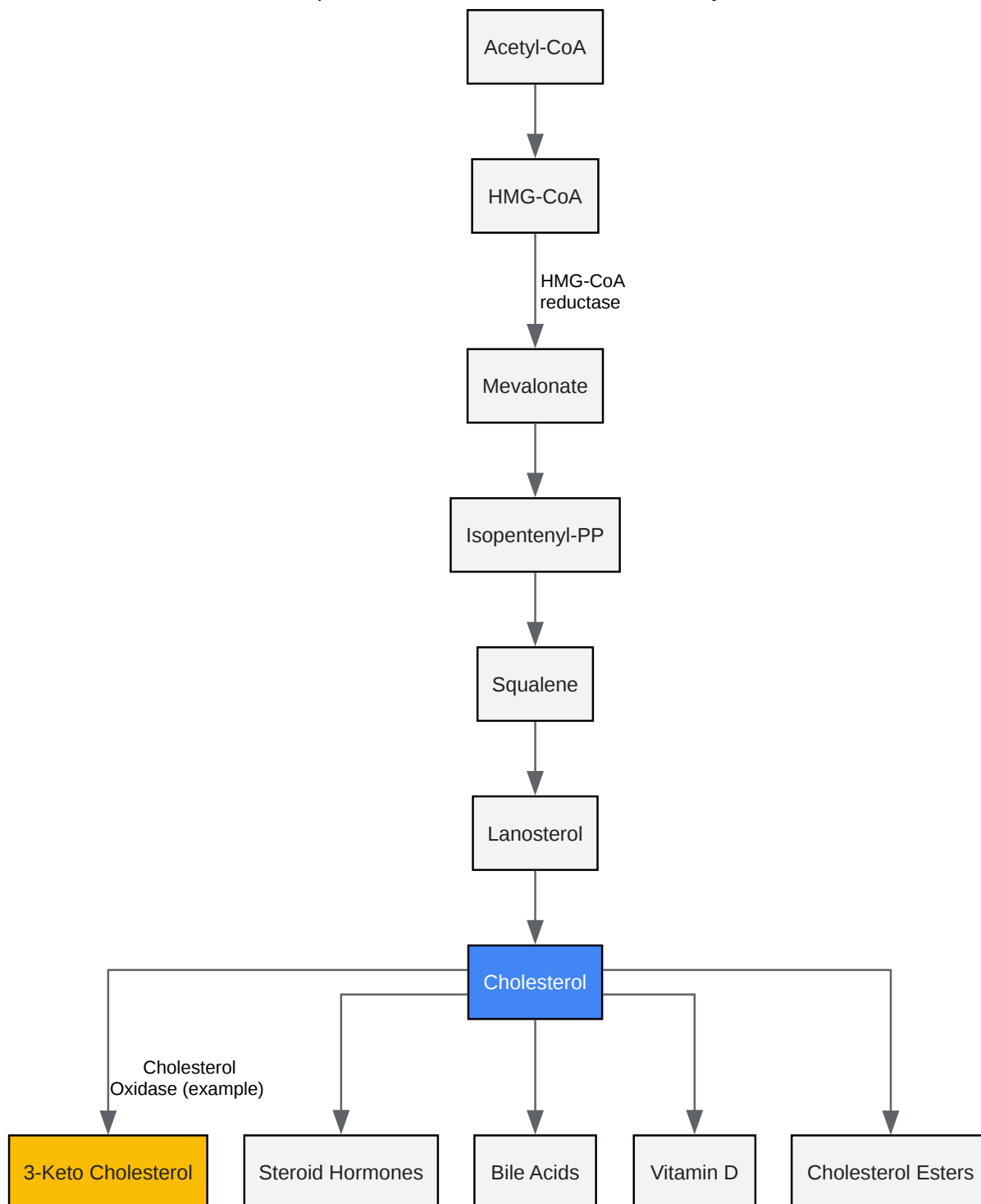
Property	Value	Reference
Chemical Name	3-Keto-5-cholestene-25,26,26,26,27,27,27-d7	[1]
Synonyms	Cholest-5-en-3-one-d7, Δ5-Cholesten-3-one-d7	[1][2]
Molecular Formula	C ₂₇ H ₃₇ D ₇ O	[1][3]
Molecular Weight	391.68 g/mol	[1][3]
Appearance	Off-White Solid	[1]
Storage Conditions	2-8°C Refrigerator	[1]
Purity	High purity (specifics vary by supplier)	[1]
Isotopic Purity	High enrichment (specifics vary by supplier)	

Metabolic Significance and Signaling Pathways

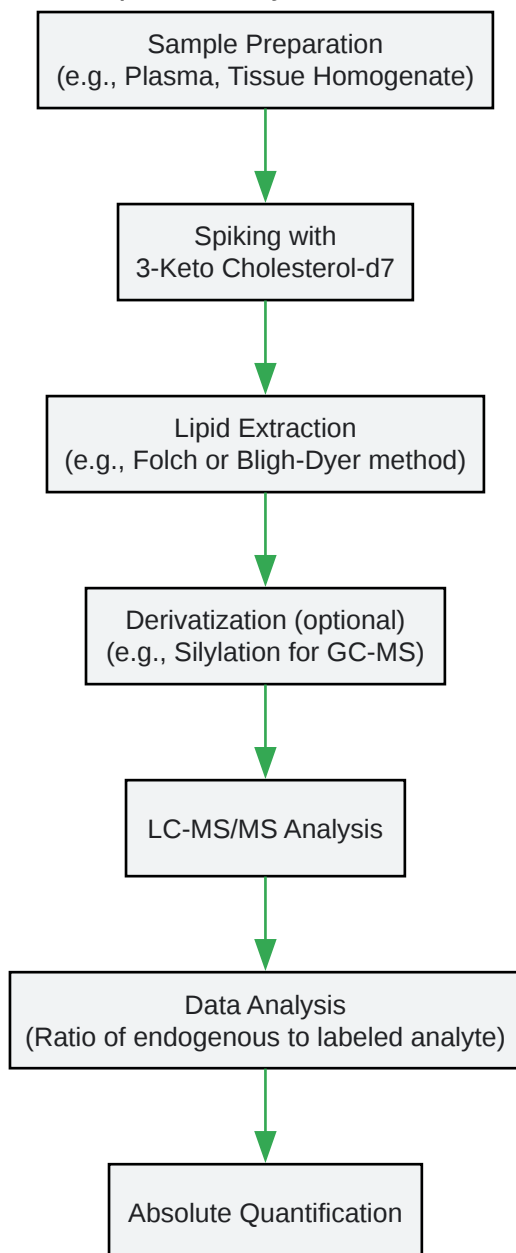
3-Keto Cholesterol is an intermediate in cholesterol metabolism. While not as extensively studied as other oxysterols like 7-keto cholesterol, it plays a role in the broader network of cholesterol synthesis and degradation. Cholesterol itself is a crucial component of cell membranes and a precursor for the synthesis of steroid hormones, bile acids, and vitamin D. The metabolism of cholesterol is tightly regulated, and its dysregulation is implicated in numerous diseases, including cardiovascular disease and neurodegenerative disorders.

The enzymatic conversion of cholesterol to its various metabolites is a key aspect of its biological function. For instance, cholesterol oxidases can catalyze the conversion of cholesterol to cholest-4-en-3-one, a related 3-keto steroid. Understanding the flux through these metabolic pathways is essential for developing therapeutic strategies for cholesterol-related pathologies.

Simplified Cholesterol Metabolic Pathway



Isotope Dilution Mass Spectrometry Workflow for 3-Keto Cholesterol



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References

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